

Personal protective equipment for handling Enpp-1-IN-11

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Essential Safety and Handling Guide for Enpp-1-IN-11

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Operational Plan for the Safe Handling and Disposal of the ENPP1 Inhibitor, **Enpp-1-IN-11**.

This guide provides crucial, immediate safety and logistical information for the handling of **Enpp-1-IN-11**, a potent Ecto-nucleotide pyrophosphatase/phosphodiesterases 1 (ENPP1) inhibitor. Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

Disclaimer

A specific Safety Data Sheet (SDS) for **Enpp-1-IN-11** is not readily available. The following safety and handling information is based on the SDS for Enpp-1-IN-1, a closely related ENPP1 inhibitor, and general guidelines for handling potent active pharmaceutical ingredients.[1] It is imperative to consult the supplier-specific SDS for **Enpp-1-IN-11** upon receipt and before handling the compound.

Hazard Identification and Personal Protective Equipment (PPE)



Enpp-1-IN-11 should be handled as a toxic compound that can be a moderate to severe irritant to the skin and eyes.[1] All handling should be performed by personnel trained and familiar with the procedures for potent active pharmaceutical ingredients.[1]

Required Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH/MSHA-approved respirator	To prevent inhalation of the compound, which may be harmful.[1]
Hand Protection	Chemical-resistant rubber gloves	To prevent skin contact, as the compound is a skin irritant.[1]
Eye Protection	Chemical safety goggles	To protect eyes from splashes and irritation.[1]
Body Protection	Protective clothing (e.g., lab coat)	To prevent contamination of personal clothing and skin.[1]

Operational Plan: From Receipt to Disposal

This section outlines a step-by-step procedural guide for the safe handling of **Enpp-1-IN-11**.

Receiving and Storage

- Inspect: Upon receipt, visually inspect the container for any damage or leaks.
- Log: Record the date of receipt and assign a lot number for tracking.
- Store: Store the compound in a cool, dry, and well-ventilated area, protected from light and heat.[1] For long-term storage of Enpp-1-IN-11 as a solid, -20°C is recommended. If in solvent, store at -80°C.

Handling and Experimental Use

 Designated Area: All handling of solid Enpp-1-IN-11 should be conducted in a designated area, such as a chemical fume hood or a ventilated balance enclosure, to minimize



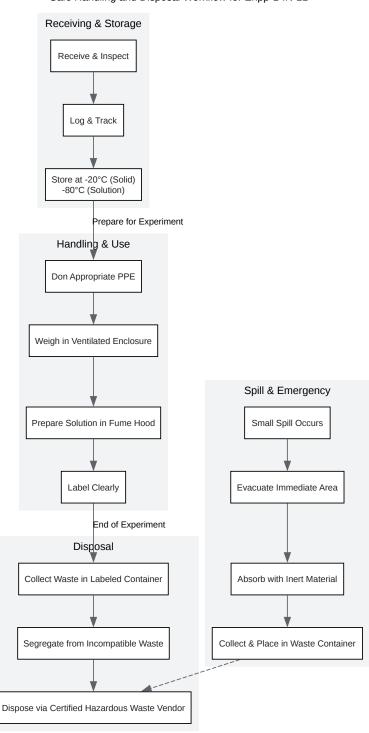




inhalation exposure.

- Don PPE: Before handling, put on all required PPE as specified in the table above.
- Weighing: When weighing the solid compound, use a tared, sealed container to prevent dispersal of dust.
- Solution Preparation: When preparing solutions, add the solvent to the solid inhibitor slowly to avoid splashing.
- Labeling: Clearly label all containers with the compound name, concentration, solvent, date of preparation, and appropriate hazard warnings.
- Transportation: When moving the compound or its solutions within the laboratory, use a secondary container to prevent spills.





Safe Handling and Disposal Workflow for Enpp-1-IN-11

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A step-by-step workflow for the safe handling and disposal of **Enpp-1-IN-11**.





Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.[1]
Skin Contact	Immediately flush the affected area with copious amounts of water. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[1]
Ingestion	Do NOT induce vomiting. If the individual is conscious, rinse their mouth with water.[1]

In all cases of exposure, seek immediate medical attention.

Spill Cleanup

In the event of a spill, the following steps should be taken:

- Evacuate: Immediately evacuate the area and alert others in the vicinity.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For small spills, use an absorbent, inert material (e.g., vermiculite, sand) to contain the spill.
- Collect: Carefully scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.



Protective Gear: All personnel involved in the cleanup must wear appropriate PPE, including
a self-contained breathing apparatus for large spills.[1]

Disposal Plan

All waste containing **Enpp-1-IN-11**, including unused compound, contaminated labware, and spill cleanup materials, must be treated as hazardous waste.

- Collection: Collect all waste in a clearly labeled, sealed, and compatible container.
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name "**Enpp-1-IN-11**".
- Segregation: Store the hazardous waste container in a designated, secure area, segregated from incompatible materials.
- Disposal: Arrange for the disposal of the hazardous waste through a certified hazardous waste disposal vendor, in accordance with all local, state, and federal regulations. Do not dispose of **Enpp-1-IN-11** down the drain or in regular trash.

ENPP1 Signaling Pathway

Enpp-1-IN-11 is an inhibitor of ENPP1, which plays a critical role in the cGAS-STING (cyclic GMP-AMP Synthase - Stimulator of Interferon Genes) pathway. This pathway is a key component of the innate immune system's response to cytosolic DNA, which can be a sign of viral infection or cellular damage.

ENPP1 hydrolyzes cyclic GMP-AMP (cGAMP), a second messenger produced by cGAS in response to cytosolic DNA. By breaking down cGAMP, ENPP1 acts as a negative regulator of the STING pathway, thereby dampening the downstream inflammatory and antiviral response. Inhibitors like **Enpp-1-IN-11** block this action of ENPP1, leading to an accumulation of cGAMP and a more robust activation of the STING pathway.



Cytosol ATP + GTP Cytosolic dsDNA cGAS Synthesizes 2'3'-cGAMP Transported out Activates Extracellular Space Endoplasmic Reticulum Extracellular Enpp-1-IN-11 STING 2'3'-cGAMP **Inhibits** Recruits & Activates ENPP1 TBK1 Hydrolyzes Phosphorylates AMP + GMP IRF3 Induces Transcription Type I Interferons

Role of ENPP1 in the cGAS-STING Signaling Pathway

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The inhibitory action of **Enpp-1-IN-11** on ENPP1 within the cGAS-STING signaling pathway.





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References

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